

# 5-Fluoro-2-hydroxybenzonitrile safety data sheet (SDS)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Fluoro-2-hydroxybenzonitrile

Cat. No.: B1313443

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An In-depth Technical Guide to the Safety Data Sheet of **5-Fluoro-2-hydroxybenzonitrile**

This guide provides a comprehensive overview of the safety, handling, and regulatory information for **5-Fluoro-2-hydroxybenzonitrile**, compiled for researchers, scientists, and professionals in drug development. The information is based on publicly available Safety Data Sheets (SDS).

## Chemical Identification and Physical Properties

**5-Fluoro-2-hydroxybenzonitrile**, also known as 2-cyano-4-fluorophenol, is an organic compound used as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.<sup>[1]</sup>

Identifier	Value	Source
Chemical Name	5-Fluoro-2-hydroxybenzonitrile	ChemScene[2]
Synonym(s)	2-cyano-4-fluorophenol	ChemScene[2]
CAS Number	91407-41-9	ChemicalBook, ChemScene[2] [3]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> FNO	ChemicalBook, ChemScene[2] [3]
Molecular Weight	137.11 g/mol	ChemicalBook, ChemScene[2] [3]

Physical and Chemical Properties	Value	Source
Topological Polar Surface Area (TPSA)	44.02 Å <sup>2</sup>	ChemScene[2]
LogP	1.40298	ChemScene[2]
Hydrogen Bond Acceptors	2	ChemScene[2]
Hydrogen Bond Donors	1	ChemScene[2]
Rotatable Bonds	0	ChemScene[2]

## Hazard Identification and GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for communicating hazard information.[4][5] **5-Fluoro-2-hydroxybenzonitrile** is classified as a hazardous substance.

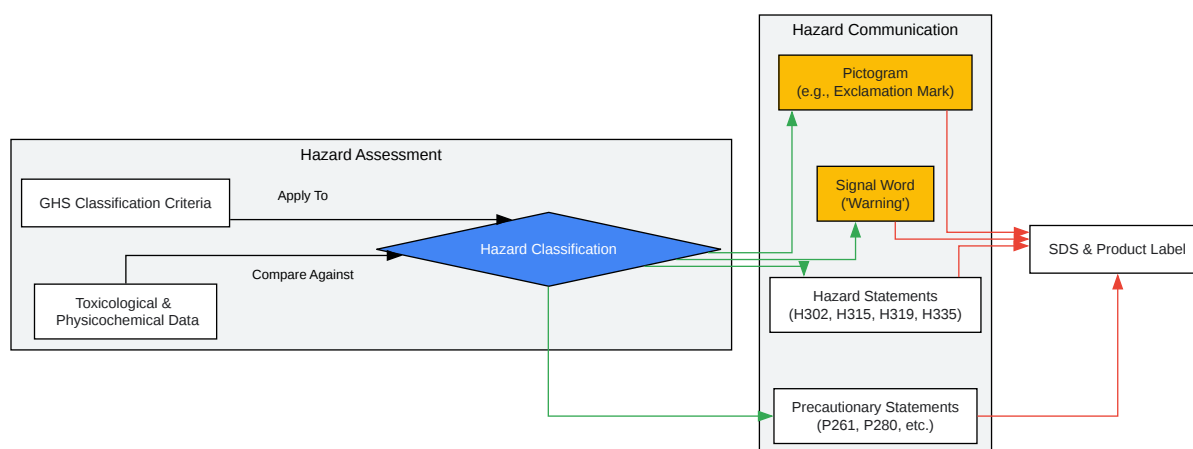
GHS Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Source: ChemScene[2], Sigma-Aldrich

GHS Label Elements:

- Pictogram:
- Signal Word:Warning[2]
- Hazard Statements: H302, H315, H319, H335[2]
- Precautionary Statements: P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P312, P330, P332+P313, P337+P313, P362, P403+P233, P405, P501[3]

The following diagram illustrates the logical flow from substance properties to GHS classification and labeling.



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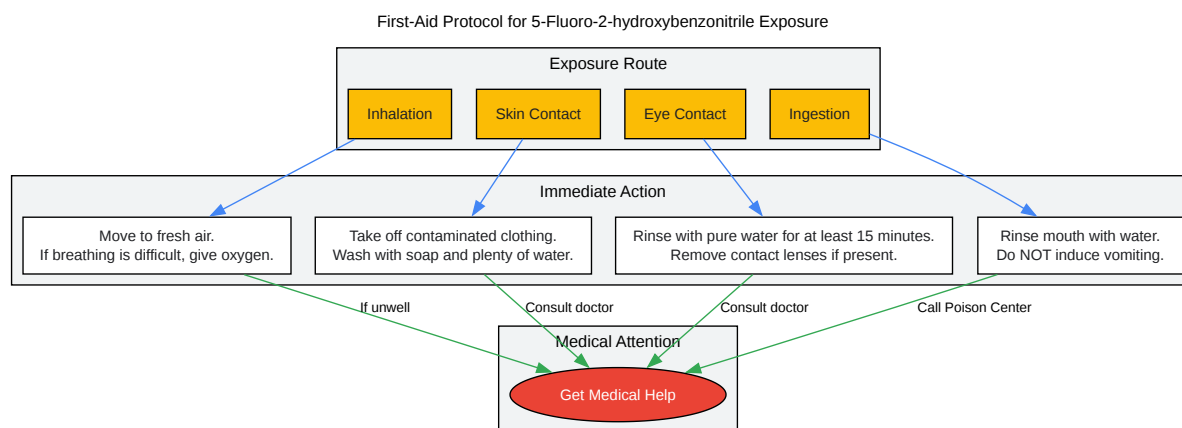
Caption: GHS Hazard Identification and Communication Workflow.

## Experimental Protocols and Handling Procedures

While detailed experimental protocols for toxicological studies are not typically provided in an SDS, the document outlines mandatory procedures for safe handling, emergency response, and disposal.

## First-Aid Measures

A structured response is critical in the event of accidental exposure. The following protocol should be followed.



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Caption: First-aid workflow for different exposure routes.

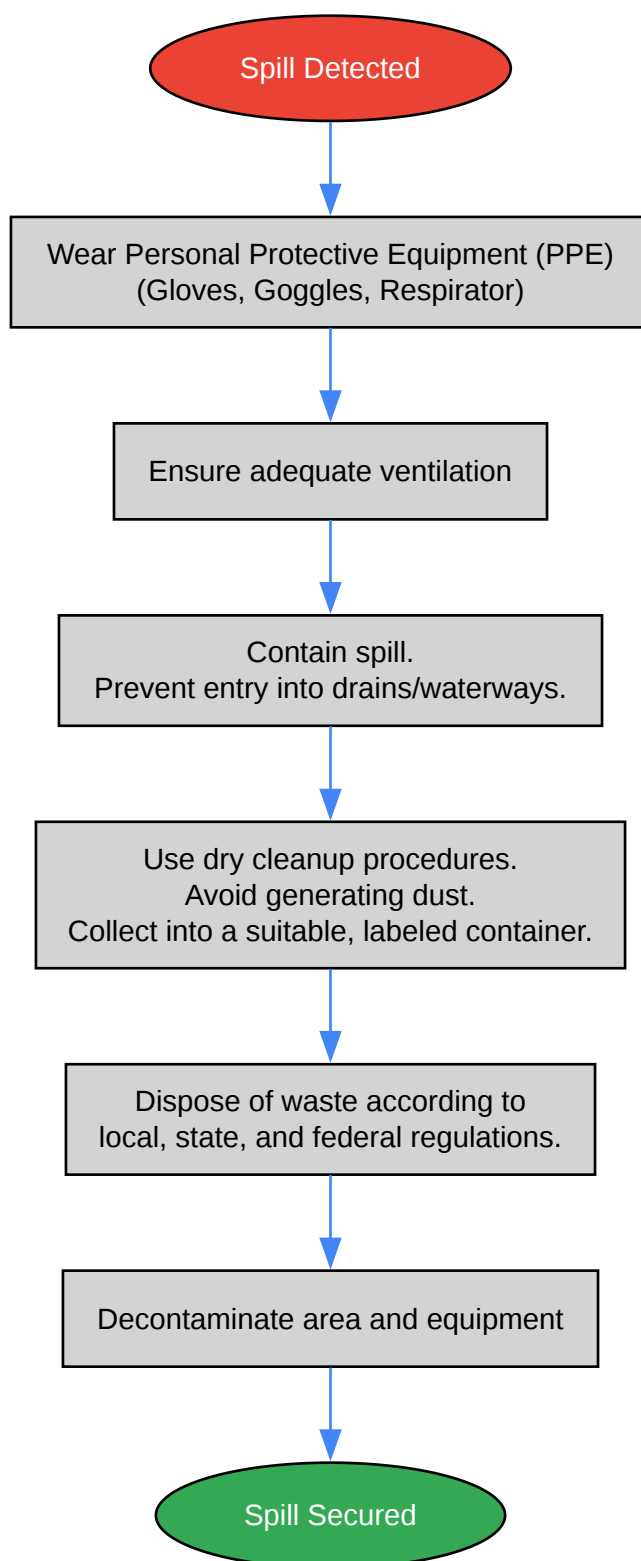
#### Protocol Details:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention. [3]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor if irritation persists. [3]
- Eye Contact: Rinse eyes cautiously with pure water for at least 15 minutes. Remove contact lenses if it is easy to do so and continue rinsing. Seek immediate medical attention from an ophthalmologist. [3]

- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

## Accidental Release Measures

In the event of a spill, personal protection and containment are the primary objectives.



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Caption: General workflow for accidental spill response.

#### Protocol Details:

- **Personal Precautions:** Avoid dust formation and contact with the substance. Use personal protective equipment (PPE), including gloves, safety goggles, and a respirator. Ensure the area is well-ventilated.[\[6\]](#)
- **Environmental Precautions:** Prevent the substance from entering drains or waterways.
- **Containment and Cleanup:** Use dry methods to clean up spills. Sweep or shovel the material into a suitable, closed, and labeled container for disposal. Avoid generating dust.[\[6\]](#)
- **Disposal:** Dispose of the container and its contents at an approved waste disposal facility in accordance with all applicable regulations.[\[3\]](#)

## Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[3\]](#)  
[\[6\]](#)
- **Specific Hazards:** During a fire, hazardous combustion gases or vapors such as carbon oxides and nitrogen oxides may be produced.
- **Protective Equipment:** Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

## Handling and Storage

Procedure	Recommendations	Source
Safe Handling	Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Use only in a well-ventilated area. Wash hands thoroughly after handling.	<a href="#">[7]</a> <a href="#">[8]</a>
Storage	Store locked up. Keep the container tightly closed in a dry, cool, and well-ventilated place.	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>



## Toxicological and Ecological Information

Toxicity Aspect	Information
Acute Toxicity	Harmful if swallowed.[2] No specific LD50 or LC50 data is readily available in the consulted public SDSs.
Skin Corrosion/Irritation	Causes skin irritation.[2]
Serious Eye Damage/Irritation	Causes serious eye irritation.[2]
Respiratory/Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
STOT-Single Exposure	May cause respiratory irritation.[2]
STOT-Repeated Exposure	No data available.
Aspiration Hazard	No data available.
Ecological Hazards	May be harmful to aquatic life. Avoid release to the environment.

Disclaimer: This document is intended as an in-depth technical guide and is based on information from publicly available Safety Data Sheets. It is not a substitute for the original SDS provided by the manufacturer and should be used for informational purposes only. Always refer to the original SDS for the most accurate and up-to-date information before handling this chemical.

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- To cite this document: BenchChem. [5-Fluoro-2-hydroxybenzonitrile safety data sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1313443#5-fluoro-2-hydroxybenzonitrile-safety-data-sheet-sds]

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